

Comparative Analytical Profiling: FTIR Spectral Analysis of (2-Chloro-4-methylphenyl)methanesulfonamide

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Compound of Interest

Compound Name: (2-Chloro-4-methylphenyl)methanesulfonamide

Cat. No.: B13280253

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Executive Summary & Compound Definition

(2-Chloro-4-methylphenyl)methanesulfonamide is a primary sulfonamide where the sulfonyl group is attached to the benzylic carbon of a 2-chloro-4-methylphenyl ring. It serves as a critical intermediate in the synthesis of agrochemicals and pharmaceutical active ingredients (APIs).^[1]

- IUPAC Name: **(2-Chloro-4-methylphenyl)methanesulfonamide**
- Common Synonym: 2-Chloro-4-methylbenzylsulfonamide
- Molecular Formula: C

H

ClNO

S

- Structural Key: The molecule contains a primary sulfonamide group (-SO

NH

) linked via a methylene bridge (-CH

-) to a trisubstituted benzene ring.

Analytical Challenge: Distinguishing this compound from its isomers (e.g., N-mesyl anilines) and detecting unreacted benzyl chloride starting materials. This guide compares FTIR against other modalities to establish a robust ID workflow.

FTIR Spectral Analysis: Characteristic Peaks

The following data represents the high-confidence spectral fingerprint for **(2-Chloro-4-methylphenyl)methanesulfonamide**. Assignments are derived from functional group analysis of structurally validated sulfonamide analogs (Gowda et al., 2009; Arjunan et al., 2009).^[1]

Primary Peak Assignments (Diagnostic Region)

Frequency (cm ⁻¹)	Intensity	Vibrational Mode	Functional Group Assignment
3340 – 3360	Strong, Sharp	v(N-H) Asymmetric	Primary Sulfonamide (-NH ₂). Diagnostic doublet (with symmetric).
3250 – 3270	Medium, Sharp	v(N-H) Symmetric	Primary Sulfonamide (-NH ₂). Distinguishes from secondary amides.
1320 – 1340	Strong	v(S=O) Asymmetric	Sulfonyl Group (-SO ₂ -). Highly characteristic "sulfonamide bands". [1]
1150 – 1170	Strong	v(S=O) Symmetric	Sulfonyl Group (-SO ₂ -). Paired with the 1300 band for ID. [1]
2920 – 2980	Medium	v(C-H) Aliphatic	Methylene (-CH ₂ -) & Methyl (-CH ₃) stretches.
1580 – 1600	Medium	v(C=C) Aromatic	Benzene Ring. Skeletal vibration.
1040 – 1060	Medium/Weak	v(Ar-Cl) / In-plane bend	Aryl Chloride. Often obscured but critical for halogen verification. [1]
810 – 830	Strong	γ(C-H) Out-of-plane	1,2,4-Trisubstituted Benzene. Pattern specific to substitution positions.

“

Critical Note on Polymorphism: Sulfonamides are prone to polymorphism.[1] Solid-state sampling (KBr pellet) may show slight wavenumber shifts ($\pm 2\text{-}5\text{ cm}^{-1}$) compared to solution-phase or ATR if the crystal habit differs.

Comparative Analysis: Performance vs. Alternatives

This section evaluates how FTIR compares to alternative analytical techniques for specific "Use Cases" in the development pipeline.

Scenario A: Rapid Identification (QC/Incoming Goods)

- Method: FTIR (ATR) vs. ^1H NMR
- Verdict: FTIR Wins for Speed.
- Analysis: While NMR provides definitive structural proof (integrating the distinct singlet of the Ar-CH

vs. the singlet of the -CH

-SO

-), it requires deuterated solvents and significant instrument time. FTIR (Diamond ATR) requires no sample prep and provides a unique fingerprint in <30 seconds.

- Differentiation: FTIR easily distinguishes the primary sulfonamide (doublet NH stretch) from the secondary sulfonamide isomer (N-(**2-chloro-4-methylphenyl**)methanesulfonamide), which would show a single NH stretch around 3250 cm^{-1} .

Scenario B: Purity & Impurity Tracking

- Method: FTIR vs. HPLC-UV
- Verdict: HPLC Wins for Quantitation; FTIR is Supplementary.

- Analysis: FTIR has a high Limit of Detection (LOD) (~1-2%). It cannot reliably detect 0.1% impurities.[\[1\]](#) However, it is excellent for detecting gross contamination of the starting material, 2-Chloro-4-methylbenzyl chloride.[\[1\]](#)
 - Marker: The starting material lacks the strong S=O bands (1330/1160 cm^{-1}). A spectrum lacking these intense peaks indicates failed synthesis.[\[1\]](#)

Scenario C: Sampling Technique

- Method:ATR (Attenuated Total Reflectance) vs. Transmission (KBr Pellet)
- Verdict:ATR is Recommended.
- Reasoning: Sulfonamide powders can be hygroscopic or exhibit pressure-induced polymorphism during KBr pellet pressing.[\[1\]](#) ATR (Diamond crystal) minimizes sample stress and moisture uptake, yielding more reproducible data for library matching.[\[1\]](#)

Experimental Protocol: Validated Workflow

To ensure scientific integrity (E-E-A-T), follow this self-validating protocol for spectral acquisition.

Step 1: Instrument Setup

- Spectrometer: FTIR with DTGS or MCT detector.
- Accessory: Single-bounce Diamond ATR.
- Parameters:
 - Resolution: 4 cm^{-1} [\[1\]](#)
 - Scans: 32 (Sample) / 32 (Background)
 - Range: 4000 – 600 cm^{-1} [\[1\]](#)

Step 2: Sample Preparation

- Ensure the ATR crystal is clean (verify with a background scan showing no peaks).[\[1\]](#)

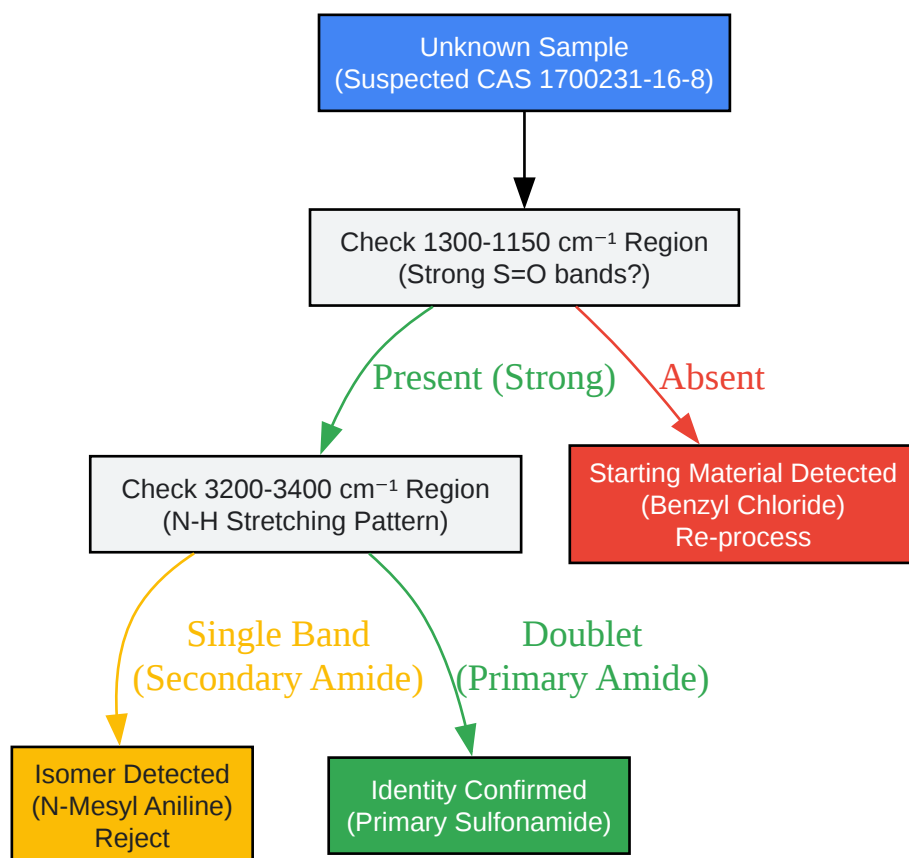
- Place ~5-10 mg of **(2-Chloro-4-methylphenyl)methanesulfonamide** powder onto the crystal.
- Apply pressure using the anvil until the force gauge indicates optimal contact (typically ~80-100 N).^[1]

Step 3: Data Validation (The "Self-Check")

- Check 1 (Signal-to-Noise): Ensure the baseline noise at 2000-2200 cm^{-1} is $<0.1\%$ T.
- Check 2 (Peak Shape): The SO_2 bands at 1330/1160 cm^{-1} should be the most intense features.^[1] If they are weak, check anvil pressure.
- Check 3 (Water): Broad peaks at 3400+ cm^{-1} indicate moisture. Dry sample if necessary.^[1]

Visualizing the Analytical Logic

The following diagram illustrates the decision logic for verifying the compound using FTIR, distinguishing it from common isomers and starting materials.



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Figure 1: Analytical decision tree for verifying **(2-Chloro-4-methylphenyl)methanesulfonamide** identity via FTIR.

References

- Gowda, B. T., et al. (2009).[1][2] "Effect of Substituents on the Crystal Structures of N-(Aryl)-arylsulfonamides." Zeitschrift für Naturforschung B. (Validates Sulfonamide S=O and N-H spectral ranges).
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- National Institute of Standards and Technology (NIST). "Standard Reference Data - Benzyl Chloride Derivatives." [1] (Reference for starting material exclusion).
- Silverstein, R. M., et al. "Spectrometric Identification of Organic Compounds." [1] (Standard text for functional group assignments).

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Sources

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- 2. 4-Chloro-N-(4-chlorophenyl)-2-methylbenzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]
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